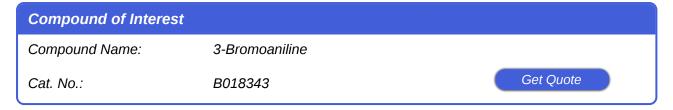


An In-depth Technical Guide to 3-Bromoaniline: Structure, Properties, and Synthesis

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-bromoaniline** (m-bromoaniline), a key chemical intermediate in the pharmaceutical, agrochemical, and dye industries. This document details its molecular structure, functional groups, physicochemical properties, spectroscopic signature, and detailed protocols for its synthesis.

Molecular Structure and Functional Groups

- **3-Bromoaniline** is an aromatic organic compound with the chemical formula $C_6H_6BrN.[1]$ Its structure consists of a benzene ring substituted with two functional groups: an amino group (-NH₂) and a bromine atom (-Br).
- Benzene Ring: A six-carbon aromatic ring that forms the core of the molecule.
- Amino Group (-NH₂): Attached to carbon 1 of the ring, this group imparts basic properties to the molecule and is a key site for further chemical modification.[2]
- Bromo Group (-Br): A halogen atom attached to carbon 3 of the ring. Its position is meta
 relative to the amino group.[3] This specific positioning is crucial as it influences the
 molecule's reactivity and is a result of specific synthetic strategies.[3][4]

The presence of both the electron-donating amino group and the electron-withdrawing bromine atom dictates the chemical reactivity and properties of **3-bromoaniline**, making it a versatile

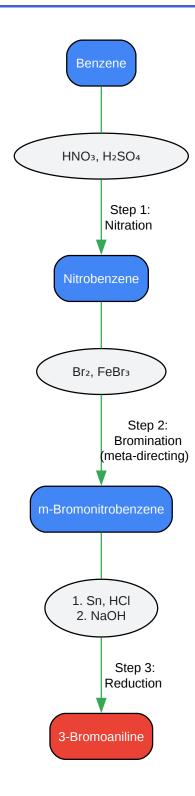




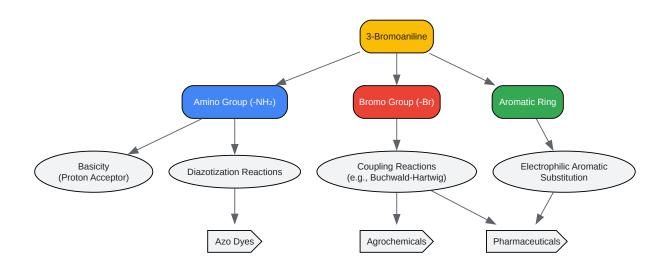


building block in organic synthesis.[2][5]









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